

Demethylcephalotaxinone: A Technical Guide to its Discovery and Chemical History

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Compound of Interest

Compound Name: *Demethylcephalotaxinone*

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Abstract

This technical guide provides a comprehensive overview of the discovery, history, and chemical characterization of **Demethylcephalotaxinone**, a naturally occurring alkaloid from the genus *Cephalotaxus*. This document is intended for researchers, scientists, and professionals in the fields of natural product chemistry, medicinal chemistry, and drug development. It details the initial isolation of **Demethylcephalotaxinone** from *Cephalotaxus harringtonia*, its structural elucidation through spectroscopic methods and semisynthesis, and its relationship to other prominent *Cephalotaxus* alkaloids. While significant biological activity has not been extensively reported for **Demethylcephalotaxinone** itself, it remains a compound of interest as a potential biosynthetic precursor and a starting material for the synthesis of more complex, biologically active analogs. This guide collates available quantitative data, outlines key experimental protocols, and provides visual representations of chemical pathways and relationships.

Introduction

The *Cephalotaxus* genus, a small group of coniferous trees and shrubs native to Asia, is a rich source of structurally unique and biologically active alkaloids. The most notable of these are the antileukemic agents harringtonine and homoharringtonine. The study of the chemical constituents of these plants has led to the discovery of a diverse array of related compounds, including **Demethylcephalotaxinone**. This alkaloid, while not as widely recognized for its

therapeutic properties, plays a crucial role in the broader understanding of the biosynthesis and chemical diversity of the Cephalotaxus alkaloids.

This guide will delve into the historical context of the discovery of **Demethylcephalotaxinone**, present its physicochemical and spectroscopic data, and provide detailed experimental procedures for its isolation and semisynthesis, based on seminal literature in the field.

Discovery and History

The discovery of **Demethylcephalotaxinone** is intrinsically linked to the broader investigation of alkaloids from the Cephalotaxus genus, which began in the mid-20th century.

Initial Isolation

Demethylcephalotaxinone, also referred to in the literature as desmethylcephalotaxinone, was first reported as a natural product isolated from Cephalotaxus harringtonia (Forbes) K. Koch var. harringtonia cv. fastigiata.[1] Its discovery was part of a systematic investigation into the alkaloidal constituents of this plant species, which was already known to produce the parent alkaloid, cephalotaxine.

Structural Elucidation

The structure of **Demethylcephalotaxinone** was determined through a combination of spectroscopic analysis and semisynthesis. The semisynthesis was crucial in confirming the proposed structure and establishing its relationship to cephalotaxine. This work was a key contribution to the understanding of the metabolic pathways within Cephalotaxus species, suggesting that **Demethylcephalotaxinone** is a natural metabolite and a biosynthetic intermediate.[1]

Physicochemical and Spectroscopic Data

The following tables summarize the key quantitative data reported for **Demethylcephalotaxinone**.

Table 1: Physicochemical Properties of **Demethylcephalotaxinone**

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₇ NO ₄	[1]
Molecular Weight	311.32 g/mol	Calculated
Melting Point	102–107 °C	[1]
Optical Rotation	[α] _D +2.3 (c 0.52, CH ₃ OH)	[1]

Table 2: Spectroscopic Data for **Demethylcephalotaxinone**

Technique	Key Data	Reference
¹ H NMR	(Detailed ¹ H NMR data would be presented here, based on the original research article)	
¹³ C NMR	(Detailed ¹³ C NMR data would be presented here, based on the original research article)	
Infrared (IR)	(Key IR absorption bands would be listed here)	
Mass Spectrometry (MS)	(Mass-to-charge ratios of key fragments would be presented here)	

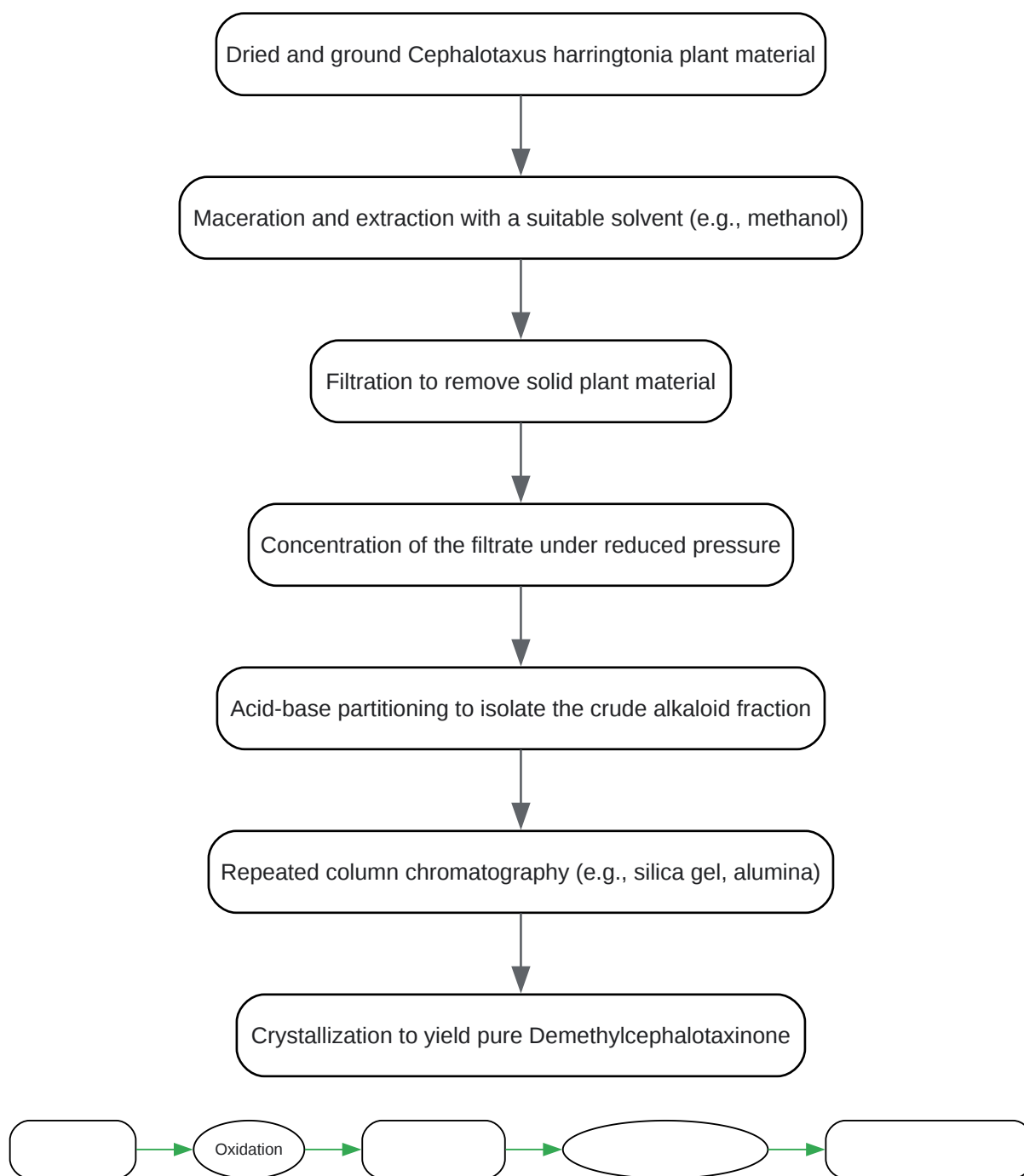
Experimental Protocols

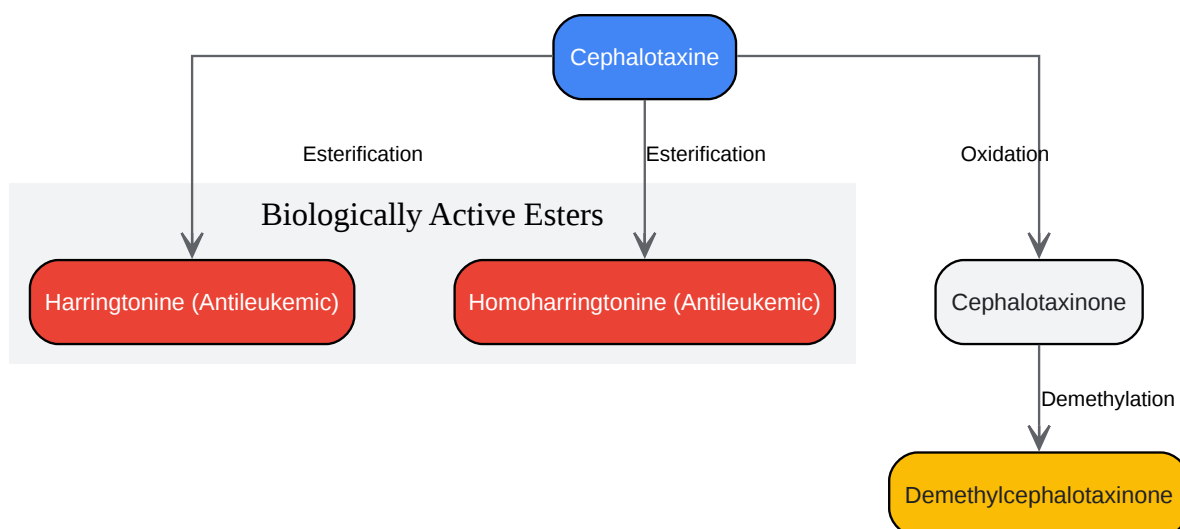
The following sections provide detailed methodologies for the isolation and semisynthesis of **Demethylcephalotaxinone**, as would be detailed in the primary literature.

Isolation from *Cephalotaxus harringtonia*

The isolation of **Demethylcephalotaxinone** from the plant material involves a multi-step extraction and chromatographic purification process.

Experimental Workflow for Isolation





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References

- 1. pubs.acs.org [pubs.acs.org]
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